

Health and safety information for 3-Dodecene handling

Author: BenchChem Technical Support Team. Date: December 2025



Technical Guide to the Safe Handling of 3-Dodecene

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for the handling of **3-Dodecene**, including its (Z) and (E) isomers. The information herein is compiled from available safety data sheets and chemical databases. It is intended to provide a thorough understanding of the potential hazards and recommended safety precautions.

Chemical and Physical Properties

3-Dodecene is an unsaturated aliphatic hydrocarbon with the chemical formula C₁₂H₂₄. It exists as two geometric isomers, (Z)-**3-dodecene** (cis) and (E)-**3-dodecene** (trans). The physical and chemical properties can vary slightly between these isomers.

Table 1: Physical and Chemical Properties of **3-Dodecene** Isomers



Property	(Z)-3-Dodecene	(E)-3-Dodecene
Molecular Formula	C12H24[1][2]	C ₁₂ H ₂₄ [1][2]
Molecular Weight	168.32 g/mol [1][2]	168.32 g/mol [1][2]
CAS Number	7239-23-8[1][3]	7206-14-6[4]
Boiling Point	212.2 ± 7.0 °C (Predicted)[4]	Not explicitly available
Density	0.764 ± 0.06 g/cm ³ (Predicted) [4]	Not explicitly available
Water Solubility	Insoluble[5]	Insoluble[6]

Hazard Identification and Classification

The hazard profile of **3-Dodecene** is primarily derived from data on its isomers and related compounds like **1-Dodecene**.

Table 2: GHS Hazard Classification for (E)-3-Dodecene

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways[6][7][8]
Flammable Liquids	4	H227: Combustible liquid[6][7]
Hazardous to the aquatic environment, long-term hazard	4	H413: May cause long lasting harmful effects to aquatic life[2]

Summary of Hazards:

• Health Hazards: Overexposure may cause skin and eye irritation.[1] It may also have anesthetic effects, leading to drowsiness, dizziness, and headache.[1] The substance is



considered an aspiration hazard; if swallowed, it can enter the lungs and cause damage.[5] [7][8] Repeated exposure may cause skin dryness or cracking.[7][8]

- Fire and Explosion Hazards: **3-Dodecene** is a combustible liquid.[6][7][8] Vapors are heavier than air and may spread along floors, and can form explosive mixtures with air upon intense heating.[7] Keep away from heat, sparks, open flames, and other ignition sources.[5][7][8]
- Environmental Hazards: It is considered very toxic to aquatic life with long-lasting effects.[5] [8] It should not be released into the environment.[5]

Experimental Protocols: Safe Handling Procedures

Detailed experimental protocols for specific applications of **3-Dodecene** are beyond the scope of this guide. However, the following general procedures for safe handling in a laboratory setting are mandatory.

3.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate PPE. The following provides general guidance.

- Eye Protection: Wear chemical safety goggles or a face shield where splashing is possible. [5][7]
- Hand Protection: Wear appropriate chemical-resistant gloves.[5][7] The exact material and thickness should be chosen based on the specific breakthrough time and permeation rate for the tasks being performed.
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing to prevent skin exposure.[5][7]
- Respiratory Protection: If working in a poorly ventilated area or if vapors or mists are generated, use a NIOSH-approved respirator with an appropriate cartridge.[7]

3.2. Engineering Controls

 Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[7][9]



 Provide eyewash stations and safety showers in the immediate vicinity of any area where 3-Dodecene is handled.

3.3. Spill and Leak Procedures

- Small Spills: Absorb with an inert material (e.g., sand, silica gel, universal binder) and place in a suitable, closed container for disposal.[5][8]
- Large Spills: Evacuate the area. Prevent the spill from entering drains or waterways.[5][8] Contain the spill with absorbent materials.
- Remove all sources of ignition and use spark-proof tools during cleanup.[5][8]

3.4. Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][7] Store locked up.[6][7][8]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5][7] Waste is classified as hazardous.
 [5]

First Aid Measures

Table 3: First Aid Procedures for **3-Dodecene** Exposure



Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5][7]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[5][9] Seek medical attention if irritation develops or persists.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[5][8] Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting due to the aspiration hazard.[5][7][8] If vomiting occurs naturally, have the victim lean forward. Call a physician or poison control center immediately.[5][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- Unsuitable Extinguishing Media: Do not use a heavy water stream, as it may spread the fire.

 [6]
- Specific Hazards: The material is combustible and may explode when heated.[5][8] Thermal decomposition can lead to the release of irritating gases and vapors.[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][7]

Visualizations



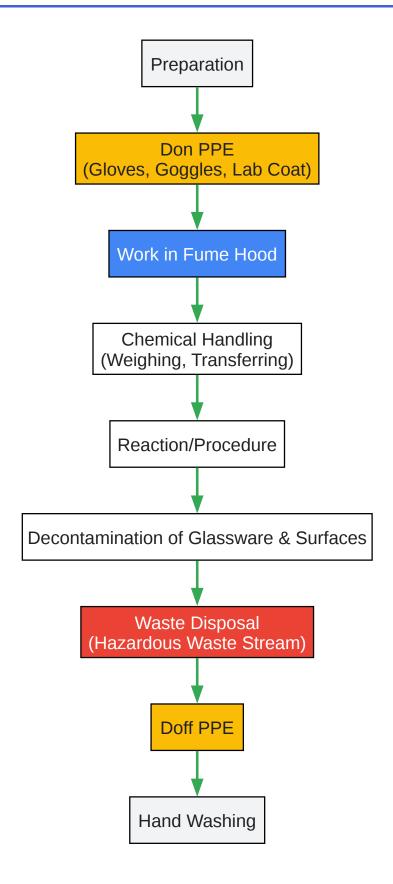




The following diagrams illustrate key safety workflows and logical relationships for handling **3-Dodecene**.

Caption: Hazard management workflow for **3-Dodecene**.





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- To cite this document: BenchChem. [Health and safety information for 3-Dodecene handling].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1237925#health-and-safety-information-for-3-dodecene-handling]

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